

Tween 65: An In-depth Technical Guide for Life Science Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Tween 65
Cat. No.: B15548172

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Abstract

Tween 65, also known as Polysorbate 65, is a non-ionic surfactant and a member of the polysorbate family of ethoxylated sorbitan esters. Its unique amphipathic nature, characterized by a hydrophilic polyoxyethylene head and a lipophilic tristearate tail, makes it a versatile and valuable reagent in a multitude of life science research applications. This technical guide provides a comprehensive overview of the core properties of **Tween 65**, its applications in biochemical research, and detailed experimental protocols. Particular emphasis is placed on its role as an emulsifier, stabilizer, and solubilizing agent in drug delivery systems, biochemical assays, and protein chemistry.

Core Properties of Tween 65

Tween 65 is a synthetic polymer produced by the ethoxylation of sorbitan tristearate.^[1] Its chemical and physical properties are crucial for its function in various experimental settings.

Physicochemical Characteristics

The key physicochemical properties of **Tween 65** are summarized in the table below, providing a quantitative basis for its application in research.

Property	Value	References
Synonyms	Polysorbate 65, Polyoxyethylene (20) sorbitan tristearate, Emulsifier T-65	[1] [2]
CAS Number	9005-71-4	[1]
Molecular Formula	C ₁₀₀ H ₁₉₄ O ₂₈	[3]
Molecular Weight	~1844.55 g/mol	[3]
Appearance	Tan to yellow-colored waxy solid at 25°C	[1] [4]
Hydrophilic-Lipophilic Balance (HLB)	10.5	[1] [5]
Solubility	Dispersible in water; Soluble in ethanol, isopropanol, mineral oil, ethyl acetate, acetone, ether, dioxane, and methanol.	[1] [4] [6]
Acid Value	≤ 2.0 mg KOH/g	[7]
Saponification Value	88 - 98 mg KOH/g	[7]
Hydroxyl Value	44 - 60 mg KOH/g	[7]
Moisture (w/%)	≤ 3.0	

Note: While a specific experimental value for the Critical Micelle Concentration (CMC) of **Tween 65** is not readily available in the reviewed literature, studies on other Tween surfactants show a range of CMC values. For instance, at 298°K, the CMC for Tween 20, 40, 60, and 80 were reported as 0.0499, 0.0333, 0.0167, and 0.015 mM, respectively.[\[8\]](#)[\[9\]](#) Given that **Tween 65** has a longer fatty acid chain than Tween 60, its CMC is expected to be in a similar low millimolar range.

Applications in Life Science Research

Tween 65's properties as a non-ionic surfactant make it a versatile tool in various research areas.

Drug Delivery Systems

Tween 65 is extensively used as an emulsifier and stabilizer in the formulation of drug delivery systems, particularly for poorly water-soluble drugs.^[2] Its ability to form stable oil-in-water (O/W) emulsions is critical for the development of nanoparticles, microemulsions, and liposomes. These formulations can enhance the bioavailability and targeted delivery of therapeutic agents.^[10]

Biochemical Assays

In biochemical assays such as the Enzyme-Linked Immunosorbent Assay (ELISA), Tween surfactants are a common component of washing buffers. They help to prevent non-specific binding of antibodies and other proteins to the microplate wells, thereby reducing background noise and improving the signal-to-noise ratio. A typical concentration in wash buffers is 0.05% (v/v).

Protein Stabilization and Solubilization

Tween 65 can be used to stabilize protein solutions and prevent aggregation.^[11] As a non-ionic detergent, it can also be employed in the solubilization of membrane proteins by disrupting the lipid bilayer and forming micelles around the hydrophobic regions of the protein.^{[12][13]} This is a critical step in the purification and structural analysis of membrane proteins.

Cell Culture

While high concentrations of any surfactant can be cytotoxic, non-ionic surfactants like the Tweens are generally considered milder than their ionic counterparts.^[14] **Tween 65** can be used in cell culture applications to aid in the dispersion of substances in the media and in some cases, to facilitate the lysis of cells for the extraction of intracellular components.^[2]

Vaccine Adjuvants

Oil-in-water emulsions containing surfactants like polysorbates are used as adjuvants in vaccines to enhance the immune response.[15] **Tween 65** can contribute to the stability of these emulsions, which serve to present the antigen to the immune system over a prolonged period.

Experimental Protocols and Methodologies

The following sections provide detailed methodologies for key experiments involving **Tween 65**.

Formulation of Drug-Loaded Nanoparticles via Emulsion-Solvent Evaporation

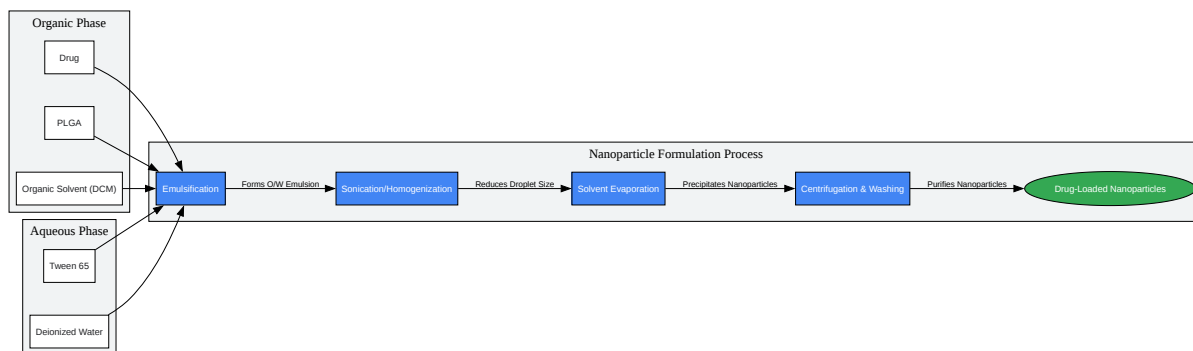
This protocol describes a common method for preparing polymer-based nanoparticles for drug delivery, where **Tween 65** acts as an emulsifier.

Materials:

- Drug of interest (poorly water-soluble)
- Poly(lactic-co-glycolic acid) (PLGA)
- Dichloromethane (DCM) or another suitable organic solvent
- **Tween 65**
- Deionized water
- Magnetic stirrer
- Probe sonicator or homogenizer
- Rotary evaporator
- Centrifuge

Procedure:

- Organic Phase Preparation: Dissolve a specific amount of the drug and PLGA in the organic solvent (e.g., DCM).
- Aqueous Phase Preparation: Prepare an aqueous solution of **Tween 65** (e.g., 1-5% w/v) in deionized water.
- Emulsification: Add the organic phase to the aqueous phase dropwise while stirring vigorously on a magnetic stirrer.
- Sonication/Homogenization: Subject the mixture to high-energy emulsification using a probe sonicator or homogenizer to form a fine oil-in-water (O/W) emulsion. This step is critical for controlling the size of the resulting nanoparticles.
- Solvent Evaporation: Transfer the emulsion to a rotary evaporator to remove the organic solvent under reduced pressure. This causes the polymer to precipitate, encapsulating the drug within the nanoparticles.
- Nanoparticle Collection: Centrifuge the resulting nanoparticle suspension to pellet the nanoparticles.
- Washing: Remove the supernatant and wash the nanoparticle pellet with deionized water to remove excess **Tween 65** and unencapsulated drug. Repeat the centrifugation and washing steps 2-3 times.
- Resuspension/Lyophilization: Resuspend the final nanoparticle pellet in a suitable buffer or lyophilize for long-term storage.



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*Workflow for drug-loaded nanoparticle formulation using **Tween 65**.*

ELISA Washing Buffer Preparation and Use

This protocol outlines the preparation and use of a standard ELISA washing buffer containing **Tween 65**.

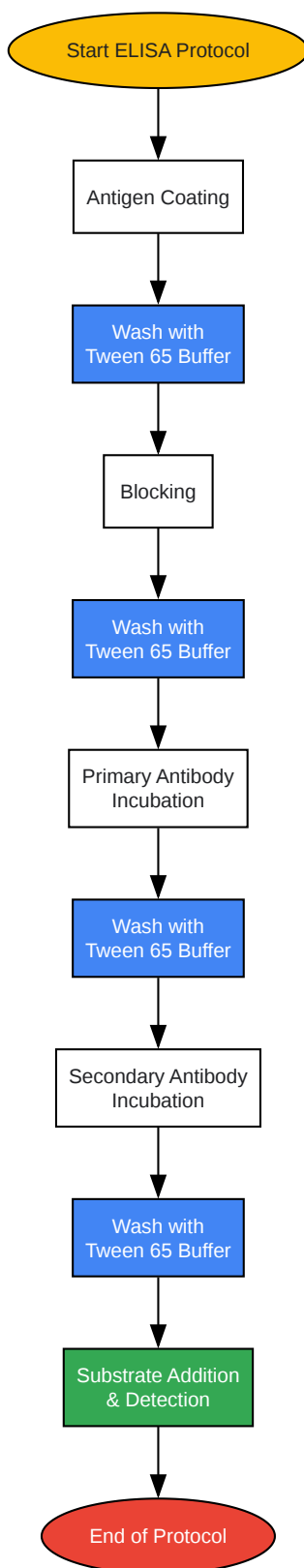
Materials:

- Phosphate-Buffered Saline (PBS) or Tris-Buffered Saline (TBS), 10X concentrate
- **Tween 65**

- Deionized water
- Graduated cylinder
- Stir plate and stir bar

Procedure:

- **Prepare 1X Buffer:** Dilute the 10X PBS or TBS concentrate to 1X with deionized water. For example, to make 1 liter of 1X buffer, add 100 mL of 10X concentrate to 900 mL of deionized water.
- **Add **Tween 65**:** To the 1 liter of 1X buffer, add 0.5 mL of **Tween 65** to achieve a final concentration of 0.05% (v/v).
- **Mix Thoroughly:** Place the solution on a stir plate with a stir bar and mix until the **Tween 65** is completely dissolved. The solution should be clear.
- **Storage:** Store the washing buffer at room temperature.
- **Use in ELISA:** During the ELISA procedure, after each incubation step (e.g., antigen coating, primary antibody, secondary antibody), aspirate the contents of the wells and wash the plate 3-5 times with the prepared washing buffer. This is typically done by filling the wells with the wash buffer and then aspirating or inverting the plate to empty the wells.



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Role of **Tween 65** washing steps in a typical ELISA workflow.

Solubilization of Membrane Proteins

This protocol provides a general framework for the solubilization of membrane proteins using **Tween 65**. The optimal concentration of **Tween 65** will need to be determined empirically for each specific protein.

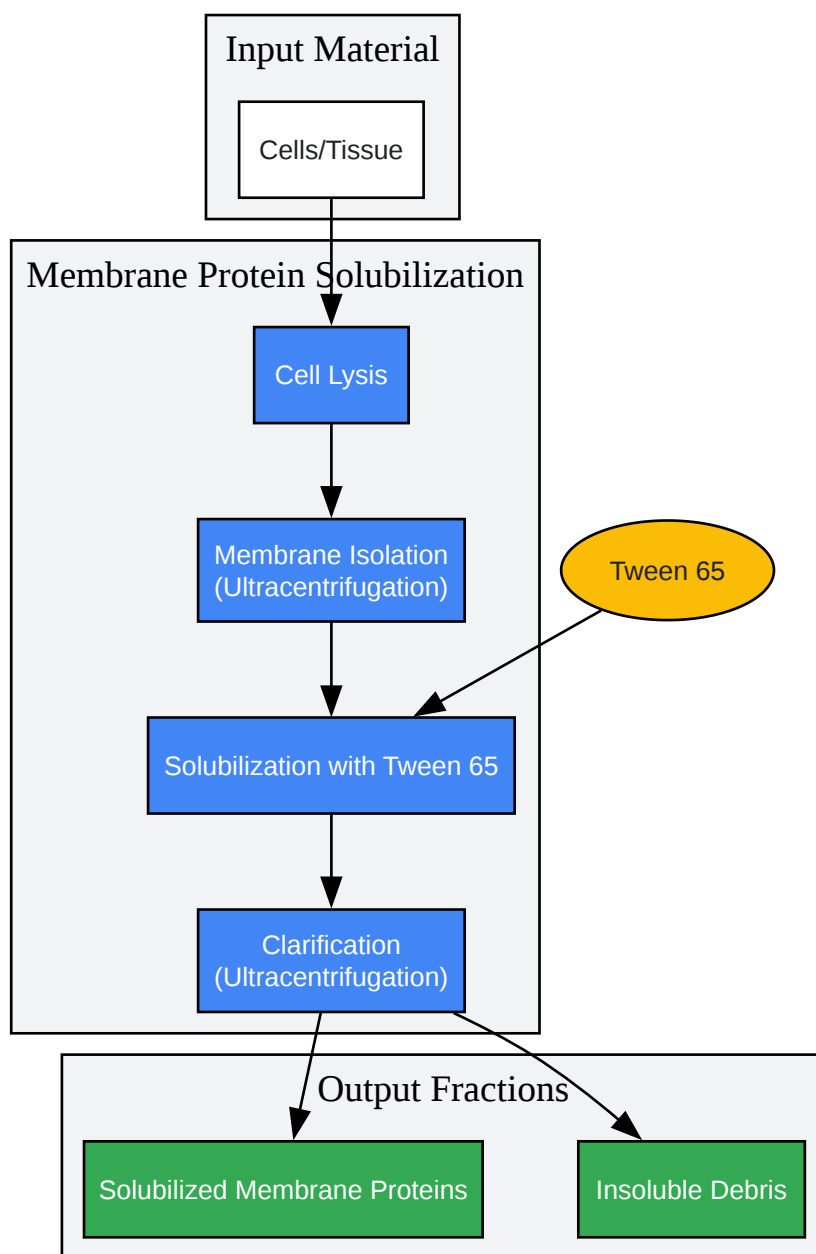
Materials:

- Cell pellet or tissue sample containing the membrane protein of interest
- Lysis buffer (e.g., Tris-HCl with protease inhibitors)
- **Tween 65** (stock solution, e.g., 10% w/v)
- Homogenizer or sonicator
- Ultracentrifuge
- Microcentrifuge

Procedure:

- Cell Lysis and Membrane Preparation:
 - Resuspend the cell pellet or homogenized tissue in ice-cold lysis buffer.
 - Disrupt the cells using a homogenizer or sonicator.
 - Centrifuge the lysate at a low speed (e.g., 1,000 x g) to remove nuclei and intact cells.
 - Transfer the supernatant to an ultracentrifuge tube and centrifuge at high speed (e.g., 100,000 x g) to pellet the cell membranes.
 - Discard the supernatant (cytosolic fraction) and wash the membrane pellet with lysis buffer.
- Solubilization:
 - Resuspend the membrane pellet in a small volume of lysis buffer.

- Add **Tween 65** from the stock solution to achieve the desired final concentration (typically starting with a range from 0.1% to 2% w/v).
- Incubate the mixture on ice or at 4°C with gentle agitation for 30 minutes to 1 hour to allow the detergent to solubilize the membrane proteins.
- Clarification:
 - Centrifuge the solubilized membrane fraction at high speed (e.g., 100,000 x g) to pellet any insoluble material.
 - The supernatant now contains the solubilized membrane proteins, which can be further purified.



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*Workflow for the solubilization of membrane proteins using **Tween 65**.*

Safety and Handling

Tween 65 is generally considered safe for use in research laboratories and is an approved food and cosmetic ingredient.[4][7] However, as with all chemical reagents, appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn during handling. It should be stored in a cool, dry place away from direct light.[3]

Conclusion

Tween 65 is a highly effective and versatile non-ionic surfactant with a broad range of applications in life science research. Its well-characterized physicochemical properties, particularly its HLB value and emulsifying capabilities, make it an invaluable tool in the formulation of drug delivery systems, the execution of sensitive biochemical assays, and the challenging task of membrane protein research. The experimental protocols provided in this guide offer a starting point for the successful implementation of **Tween 65** in various laboratory settings. As with any reagent, empirical optimization of concentrations and conditions is recommended to achieve the best results for specific applications.

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- To cite this document: BenchChem. [Tween 65: An In-depth Technical Guide for Life Science Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15548172/docs#tween-65-an-in-depth-technical-guide-for-life-science-research\]](https://www.benchchem.com/product/b15548172/docs#tween-65-an-in-depth-technical-guide-for-life-science-research)

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